

# 5-Bromo-2,4-difluorobenzoic acid chemical structure and analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **5-Bromo-2,4-difluorobenzoic acid**

Cat. No.: **B129516**

[Get Quote](#)

## An In-depth Technical Guide to 5-Bromo-2,4-difluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2,4-difluorobenzoic acid**, a key intermediate in pharmaceutical and chemical synthesis. The document details its chemical structure, analytical characterization, synthesis protocols, and applications, with a focus on data presentation and experimental methodology.

## Chemical Structure and Properties

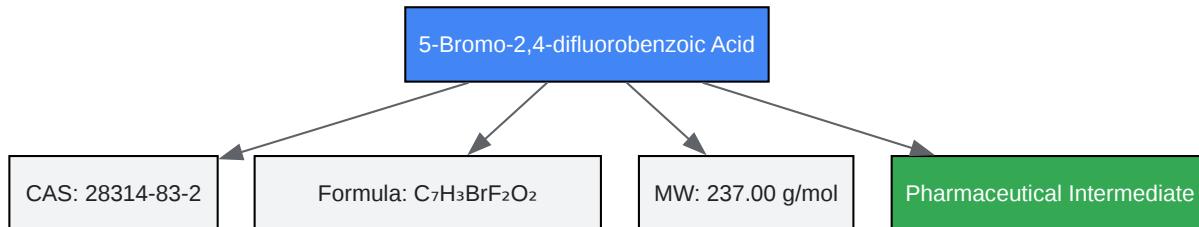
**5-Bromo-2,4-difluorobenzoic acid** is an aromatic compound with the chemical formula  $C_7H_3BrF_2O_2$ .<sup>[1]</sup> Its structure consists of a benzoic acid core substituted with a bromine atom at the 5-position and two fluorine atoms at the 2- and 4-positions. This specific substitution pattern significantly influences its chemical reactivity and potential biological activity.<sup>[1]</sup>

The presence of electron-withdrawing fluorine atoms and a bromine atom on the aromatic ring makes it a valuable building block in medicinal chemistry for the synthesis of complex bioactive molecules and new pharmaceutical compounds.<sup>[1]</sup>

Table 1: Physicochemical Properties of **5-Bromo-2,4-difluorobenzoic acid**

| Property          | Value   | Reference   |
|-------------------|---|---|
| CAS Number        | 28314-83-2  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 237.00 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| IUPAC Name        | 5-bromo-2,4-difluorobenzoic acid                              | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Melting Point     | 149-151 °C  | <a href="#">[2]</a>   |
| SMILES            | C1=C(C(=CC(=C1Br)F)F)C(=O)O                                   | <a href="#">[1]</a>   |
| InChI Key         | BLSMDXUAEFVYID-UHFFFAOYSA-N                                   | <a href="#">[1]</a>   |

Below is a graphical representation of the logical relationship of the core chemical entity and its key identifiers.

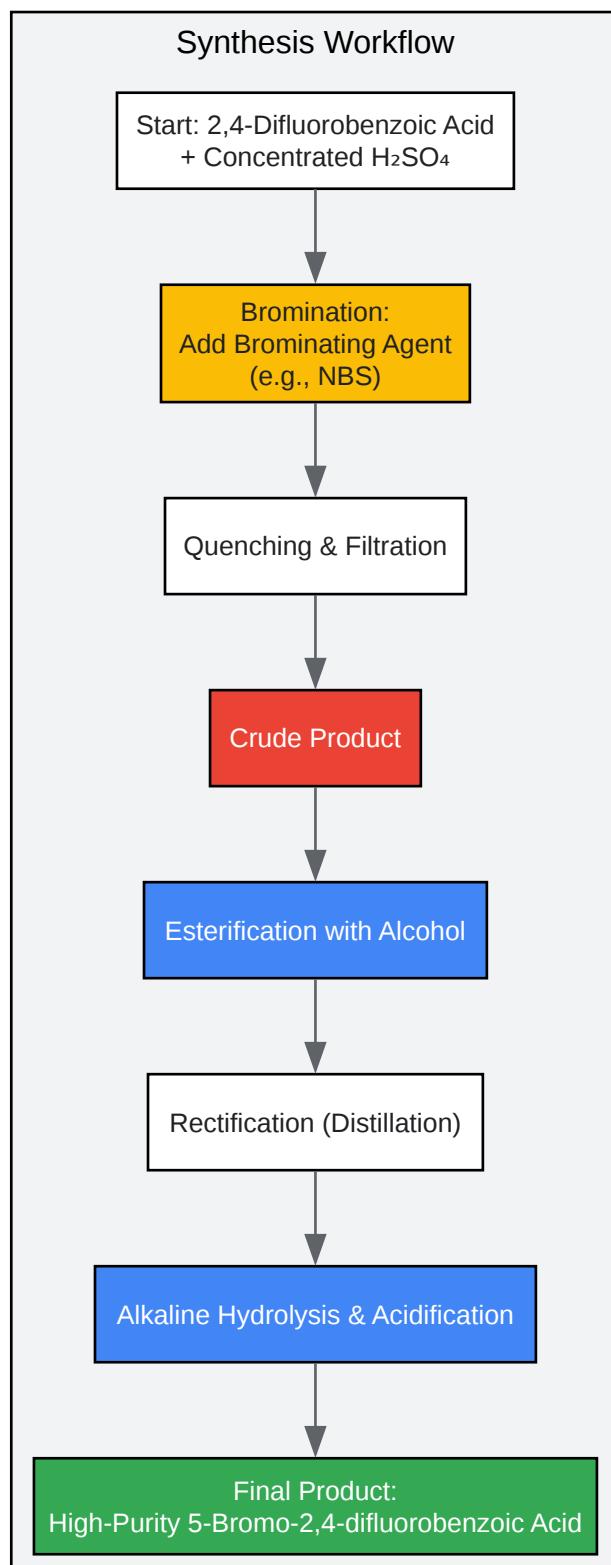


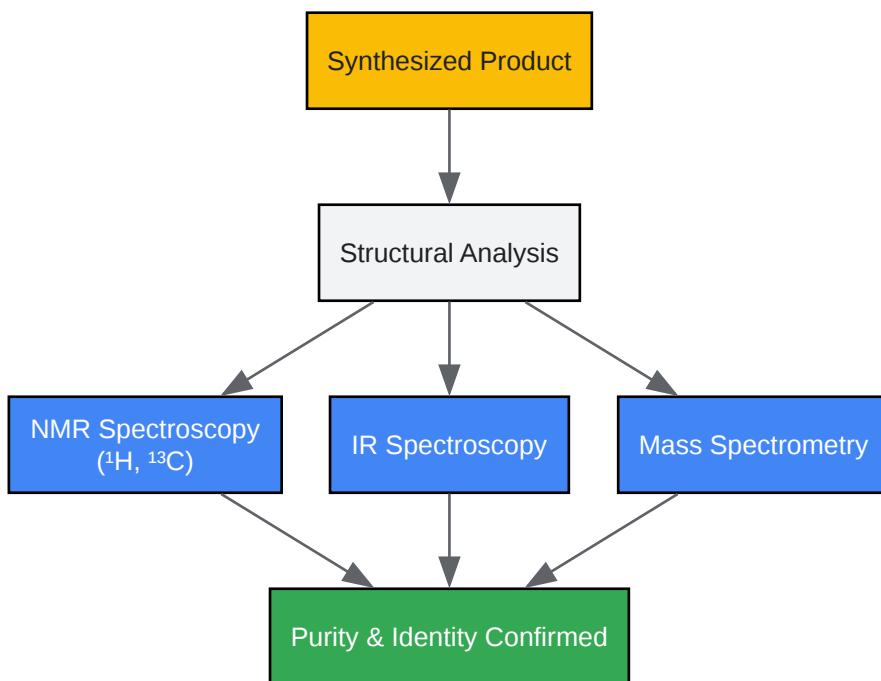
[Click to download full resolution via product page](#)

Caption: Core identifiers for **5-Bromo-2,4-difluorobenzoic acid**.

## Synthesis

The most common method for synthesizing **5-Bromo-2,4-difluorobenzoic acid** involves the electrophilic bromination of 2,4-difluorobenzoic acid.[\[1\]](#)[\[4\]](#) Various brominating agents and reaction conditions have been explored to optimize yield and purity.[\[1\]](#) A general workflow for a high-purity synthesis is outlined below.[\[4\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 5-Bromo-2,4-difluorobenzoic acid | 28314-83-2 [smolecule.com]
- 2. americanelements.com [americanelements.com]
- 3. chemscene.com [chemscene.com]
- 4. CN109438214B - Preparation method of high-purity 5-bromo-2, 4-difluorobenzoic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Bromo-2,4-difluorobenzoic acid chemical structure and analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129516#5-bromo-2-4-difluorobenzoic-acid-chemical-structure-and-analysis\]](https://www.benchchem.com/product/b129516#5-bromo-2-4-difluorobenzoic-acid-chemical-structure-and-analysis)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)